

Essential Safety and Handling Guide for SC99 (STAT3 Inhibitor)

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Compound of Interest

Compound Name: SC99

Cat. No.: B1680885

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **SC99** (CAS No. 882290-02-0), a selective STAT3 inhibitor. Given its mechanism of action and application in cancer research, **SC99** should be handled as a potent and potentially cytotoxic compound. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of research.

Compound Information and Hazard Assessment

SC99 is an orally active, selective inhibitor of the JAK2-STAT3 signaling pathway.^{[1][2][3][4]} It is a small molecule compound used for research purposes only and is not intended for human or veterinary diagnostic or therapeutic use.^[2] Due to its biological activity, it should be handled with care to avoid accidental exposure.

Physical and Chemical Properties

Property	Value	Source
CAS Number	882290-02-0	[1][3]
Molecular Formula	C ₁₅ H ₈ Cl ₂ FN ₃ O	[1][3]
Molecular Weight	336.15 g/mol	[1][3]
Appearance	Solid powder	[3]
Solubility	Soluble in DMSO (e.g., 67 mg/mL)	[1]
Storage	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year.	[1][3]

Hazard Identification

While a specific Safety Data Sheet (SDS) for **SC99** is not publicly available, based on its intended use as a STAT3 inhibitor in cancer research, it should be treated as a potent compound with potential cytotoxic, mutagenic, or teratogenic effects. All waste generated from handling this compound should be considered cytotoxic waste.[5][6]

Personal Protective Equipment (PPE)

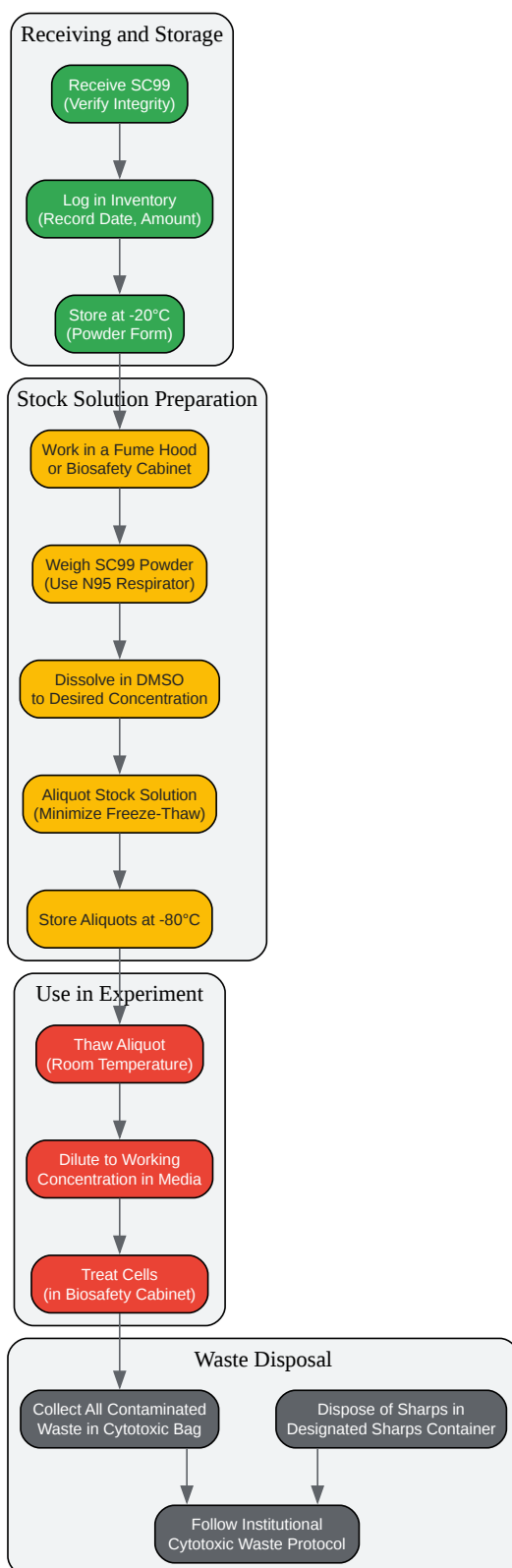
Strict adherence to PPE protocols is mandatory when handling **SC99**. The following PPE should be worn at all times in the designated work area.

PPE Category	Item	Specifications and Best Practices
Hand Protection	Nitrile Gloves	Double gloving is recommended. Change gloves immediately if contaminated, punctured, or torn. Do not wear gloves outside of the laboratory.
Eye Protection	Safety Goggles or Glasses with Side Shields	Must be worn at all times in the laboratory.
Body Protection	Laboratory Coat	A dedicated lab coat for working with potent compounds is recommended. It should be buttoned and have tight-fitting cuffs.
Respiratory Protection	N95 Respirator or higher	Recommended when handling the solid compound to avoid inhalation of powder.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for handling **SC99** from receipt to use in a typical cell-based assay.

Experimental Workflow for Handling **SC99**



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Caption: A step-by-step workflow for the safe handling of **SC99** in a laboratory setting.

Disposal Plan

All materials that come into contact with **SC99** are to be considered cytotoxic waste and must be segregated from other laboratory waste streams.[\[5\]](#)[\[6\]](#)

Waste Segregation and Disposal Procedures

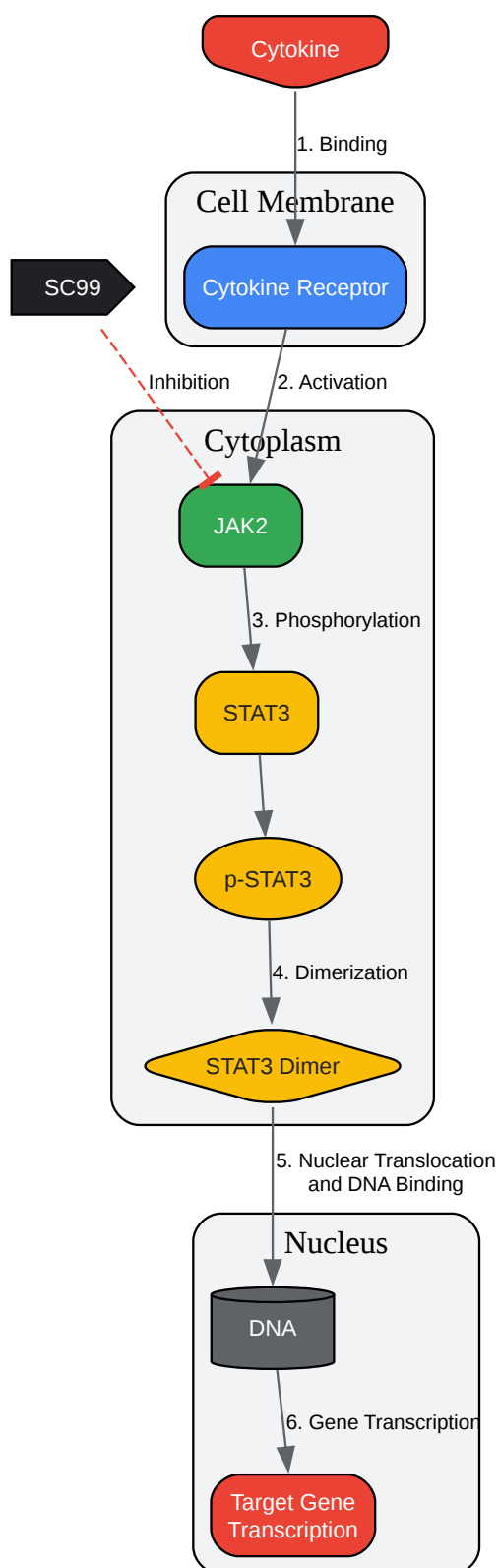
Waste Type	Disposal Container	Disposal Procedure
Solid Waste	Labeled, leak-proof cytotoxic waste container (purple or with cytotoxic symbol)	Includes contaminated gloves, lab coats, pipette tips, and plasticware.
Liquid Waste	Labeled, sealed cytotoxic liquid waste container	Includes unused stock solutions, working solutions, and contaminated media.
Sharps	Puncture-resistant sharps container labeled for cytotoxic waste	Includes needles, syringes, and scalpels used in conjunction with SC99.

All cytotoxic waste must be disposed of according to institutional and local regulations, which typically involves incineration.[\[5\]](#)

Signaling Pathway

SC99 is a selective inhibitor of the JAK2-STAT3 signaling pathway.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Understanding this pathway is crucial for interpreting experimental results.

JAK2-STAT3 Signaling Pathway



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Caption: The JAK2-STAT3 signaling pathway and the inhibitory action of **SC99**.

By adhering to these guidelines, researchers can safely handle **SC99** while maintaining a secure laboratory environment and ensuring the quality of their scientific work. Always consult your institution's specific safety protocols and guidelines for handling potent compounds.

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